

PPQ-102 solubility and stability issues

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Compound of Interest

Compound Name: PPQ-102

Cat. No.: B7885477

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Technical Support Center: PPQ-102

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the solubility and stability of **PPQ-102**.

Frequently Asked Questions (FAQs)

Q1: What is **PPQ-102**?

PPQ-102 is a potent and reversible inhibitor of the cystic fibrosis transmembrane conductance regulator (CFTR) chloride channel, with an IC₅₀ of approximately 90 nM.^{[1][2][3][4]} It is a cell-permeable pyrimido-pyrrolo-quinoxalinedione that is uncharged at physiological pH. Its chemical formula is C₂₆H₂₂N₄O₃ and it has a molecular weight of 438.48 g/mol .

Q2: What are the primary solubility characteristics of **PPQ-102**?

PPQ-102 is soluble in organic solvents like DMSO and DMF but is insoluble in water and ethanol. For aqueous experimental systems, it is common to first dissolve **PPQ-102** in a minimal amount of DMSO before further dilution.

Q3: How should I store **PPQ-102** to ensure its stability?

For long-term storage, **PPQ-102** powder should be kept at -20°C. Stock solutions in DMSO should be aliquoted and stored at -80°C to avoid repeated freeze-thaw cycles.

Troubleshooting Guides

Issue: Difficulty Dissolving PPQ-102

Possible Cause 1: Inappropriate Solvent **PPQ-102** is known to be insoluble in water and ethanol. Ensure you are using a recommended solvent such as DMSO or DMF.

Solution:

- Use high-purity, anhydrous DMSO for preparing stock solutions.
- Some suppliers recommend using freshly opened DMSO as hygroscopic (water-absorbing) DMSO can significantly decrease the solubility of **PPQ-102**.

Possible Cause 2: Insufficient Solubilization Technique **PPQ-102** may require assistance to fully dissolve, even in an appropriate solvent.

Solution:

- Use sonication or gentle warming to aid dissolution.
- Vortex the solution thoroughly after the addition of the solvent.

Issue: Precipitation of PPQ-102 in Aqueous Solutions

Possible Cause: Poor Aqueous Solubility **PPQ-102** has very low solubility in aqueous buffers. Adding a concentrated DMSO stock solution directly to an aqueous medium can cause the compound to precipitate out.

Solution:

- Use a co-solvent or surfactant: For in vivo studies, a common formulation involves a multi-step dilution process. An example protocol is to first dissolve **PPQ-102** in DMSO, then add PEG300, followed by Tween-80, and finally saline.
- Lower the final concentration: If possible, reducing the final concentration of **PPQ-102** in your aqueous solution may prevent precipitation.

- Increase the percentage of DMSO (if permissible): If your experimental system can tolerate a higher concentration of DMSO, this can help keep **PPQ-102** in solution. Be sure to include appropriate vehicle controls in your experiments.

Data Presentation

Table 1: Solubility of PPQ-102

Solvent	Solubility	Notes
DMSO	50 mg/mL (114.03 mM)	Ultrasonic assistance may be needed. Use of fresh DMSO is recommended as hygroscopic DMSO can reduce solubility. Some sources report solubility up to 88 mg/mL.
DMF	0.2 mg/mL	
Water	Insoluble	
Ethanol	Insoluble	

Table 2: Stability of PPQ-102

Form	Storage Temperature	Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent	-80°C	6 months to 2 years
In Solvent	-20°C	1 month to 1 year

Experimental Protocols

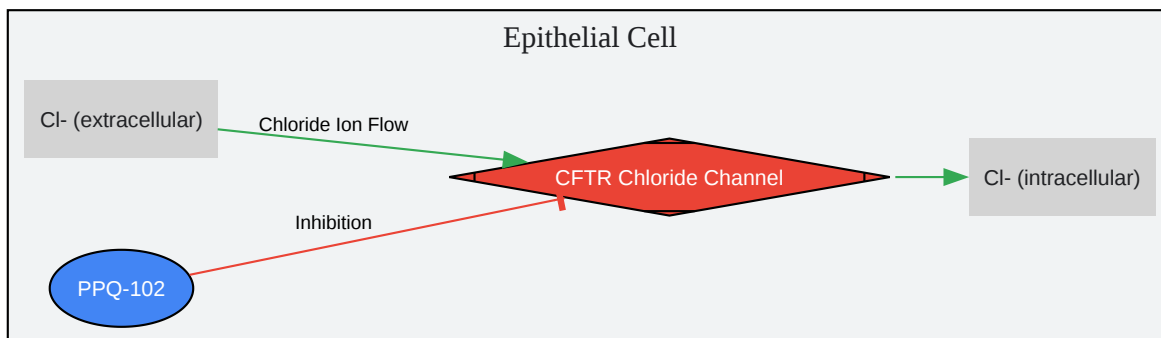
Protocol for Preparing a 10 mM Stock Solution in DMSO

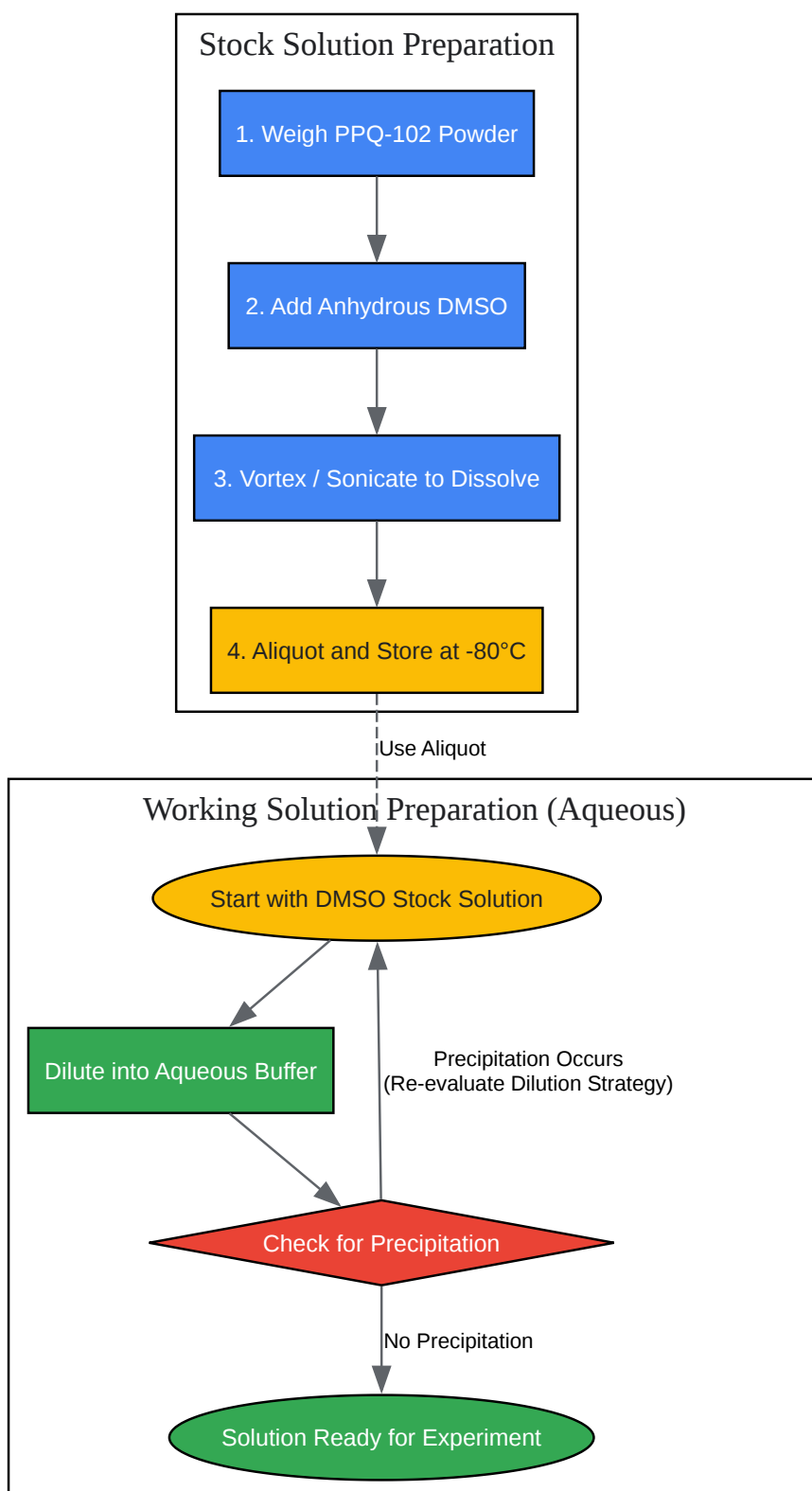
- Weighing: Accurately weigh out the desired amount of **PPQ-102** powder. For example, to prepare 1 mL of a 10 mM solution, you would need 4.38 mg of **PPQ-102** (Molecular Weight = 438.48 g/mol).

- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO. For the example above, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution vigorously. If necessary, sonicate the vial in a water bath for several minutes until the solid is completely dissolved.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

Visualizations

Signaling Pathway Diagram





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